

# physical and chemical properties of allylpalladium(ii) chloride dimer

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## Allylpalladium(II) Chloride Dimer: A Technical Guide

### Introduction

**Allylpalladium(II) chloride dimer**, with the chemical formula  $[(\eta^3\text{-C}_3\text{H}_5)\text{PdCl}]_2$ , is a cornerstone organometallic compound and a vital catalyst in the field of organic synthesis.<sup>[1]</sup> This air-stable, yellow crystalline solid is one of the most frequently utilized transition metal allyl complexes, prized for its role as a precatalyst in a myriad of chemical transformations, including cross-coupling reactions, nucleophilic additions, and C-H functionalization.<sup>[1][2][3]</sup> Its dimeric structure, featuring two palladium atoms bridged by chloride ligands, is a key feature that dictates its reactivity. This guide provides an in-depth overview of its physical and chemical properties, experimental protocols for its synthesis, and illustrates its fundamental chemical behavior.

## Physical and Spectroscopic Properties

The dimer is a pale yellow to yellow-green crystalline powder.<sup>[1][2][4]</sup> It is insoluble in water but shows solubility in organic solvents such as chloroform, benzene, acetone, and methanol.<sup>[1]</sup> The compound's stability allows for short-term storage at room temperature, though long-term storage at 2-8°C is recommended to prevent degradation.<sup>[4][5]</sup>

Table 1: Physical Properties of **Allylpalladium(II) Chloride Dimer**

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> Pd <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molar Mass	365.85 g/mol	<a href="#">[1]</a>
Appearance	Pale yellow, crystalline solid	<a href="#">[1]</a>
Melting Point	120-156 °C (decomposes)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>
Solubility (Other)	Chloroform, benzene, acetone, methanol	<a href="#">[1]</a>
Storage Temperature	2-8°C (long-term)	<a href="#">[5]</a>

Table 2: Spectroscopic Data for **Allylpalladium(II) Chloride Dimer**

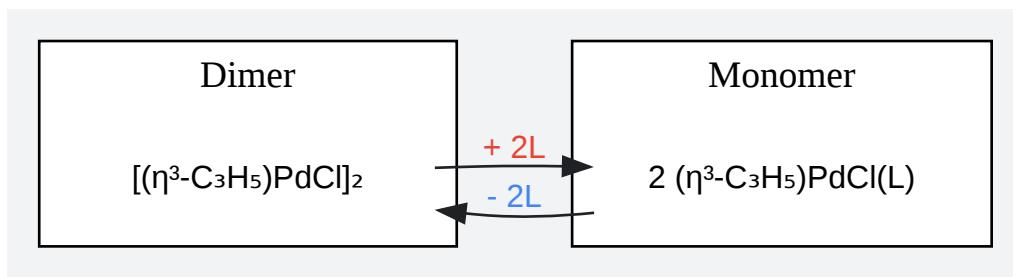
Technique	Data	References
<sup>1</sup> H NMR (in C <sub>6</sub> D <sub>6</sub> )	δ 1.38 (s, 3H), δ 2.32 (d, 2H), δ 3.41 (d, 2H)	<a href="#">[6]</a>
Crystal Structure	Monoclinic	<a href="#">[1]</a>
Space Group	P2 <sub>1</sub> /n	<a href="#">[1]</a>

## Chemical Properties and Reactivity

**Allylpalladium(II) chloride dimer** is a versatile precatalyst that participates in a wide array of organic reactions.[\[1\]](#) Its utility stems from the reactivity of the  $\pi$ -allyl ligand and the palladium center.

### Dimer-Monomer Equilibrium

A crucial aspect of its chemistry is the cleavage of the chloride bridges by Lewis bases (L) to form a monomeric adduct,  $(\eta^3\text{-C}_3\text{H}_5)\text{PdCl(L)}$ . This monomer is often the catalytically active species. The dissociation energy for the dimer to break into two  $(\eta^3\text{-C}_3\text{H}_5)\text{PdCl}$  monomers has been determined to be 28 kJ/mol.[\[1\]](#)



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Caption: Dimer-monomer equilibrium of allylpalladium(II) chloride.

### Key Reactions

The compound is a staple in palladium-catalyzed reactions:

- Heck Reaction: Catalyzes the carbon-carbon bond formation between an alkene and an aryl or vinyl halide.[\[7\]](#)
- Cross-Coupling Reactions: It is a precatalyst for Suzuki-Miyaura and Buchwald-Hartwig coupling reactions.[\[7\]](#)
- Allylic Alkylation: The Tsuji-Trost reaction, a fundamental transformation involving the nucleophilic attack on the allyl group, often employs this dimer as a starting material.
- C-H Functionalization: Used to prepare arylthiophene derivatives through cross-coupling with aryl halides.[\[3\]](#)
- Synthesis of Catalysts: It serves as a precursor for creating other important catalysts, such as N-heterocyclic carbene (NHC)-palladium complexes and cationic palladium catalysts.[\[2\]](#)  
[\[7\]](#)

The catalytic cycle typically involves the oxidative addition of a substrate to the palladium center, followed by migratory insertion and reductive elimination to yield the product and regenerate the catalyst.[\[7\]](#)

## Experimental Protocols

### Synthesis of Allylpalladium(II) Chloride Dimer

A common and reliable method for synthesizing the dimer involves the reaction of palladium(II) chloride with allyl chloride in a methanol-water solution, facilitated by carbon monoxide.[1][2]

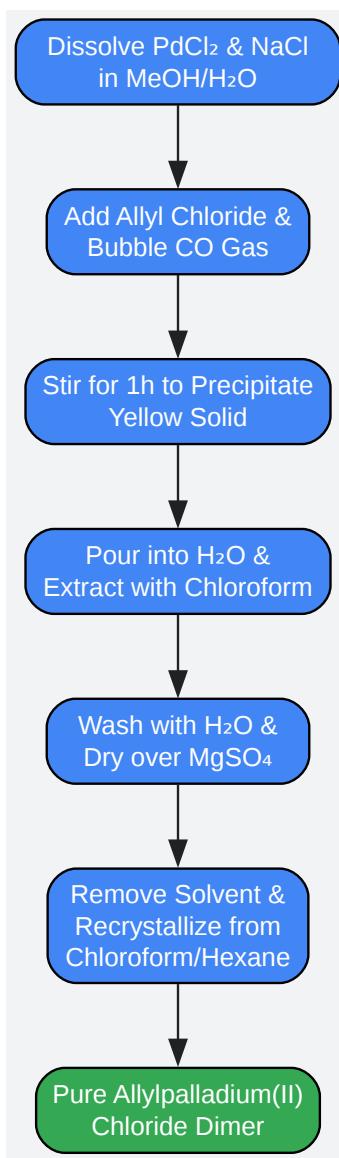
#### Materials:

- Palladium(II) chloride ( $\text{PdCl}_2$ )
- Sodium chloride ( $\text{NaCl}$ )
- Allyl chloride
- Methanol ( $\text{MeOH}$ )
- Deionized water ( $\text{H}_2\text{O}$ )
- Carbon monoxide (CO) gas
- Chloroform
- Hexane
- Magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- Preparation of Sodium Tetrachloropalladate(II): In a round-bottomed flask equipped with a stir bar, dissolve palladium(II) chloride and sodium chloride in a mixture of methanol and water. Stir the mixture until a clear, reddish-brown solution of  $\text{Na}_2\text{PdCl}_4$  is formed.[6]
- Reaction: Add an excess of allyl chloride to the solution. Purge the solution by bubbling carbon monoxide gas through it.
- Precipitation: Continue stirring for approximately one hour. The solution's color will change from reddish-brown to yellow, and a flocculent yellow solid will precipitate.[6]
- Extraction: Pour the resulting suspension into a larger volume of water. Extract the product into chloroform.

- **Washing and Drying:** Wash the combined organic extracts with water and then dry the chloroform layer over anhydrous magnesium sulfate.[6]
- **Purification:** Remove the solvent under reduced pressure (in vacuo) to yield the crude yellow solid. Recrystallize the product from a chloroform/hexane layered system to obtain the pure, yellow, crystalline dimer.[6]



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Caption: Workflow for the synthesis of **allylpalladium(II) chloride dimer**.

Conclusion

**Allylpalladium(II) chloride dimer** is an indispensable tool for synthetic chemists. Its well-defined physical properties, predictable reactivity, and role as a gateway to catalytically active monomeric palladium species make it fundamental to the construction of complex organic molecules. The straightforward synthesis and air-stable nature further enhance its appeal for both academic research and industrial applications, including the development of pharmaceuticals and advanced materials.<sup>[4]</sup>

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